

# Safe handling and storage procedures for allylcyclohexane

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## Compound of Interest

Compound Name: Allylcyclohexane

Cat. No.: B1217954

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## Application Notes and Protocols for Allylcyclohexane

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidelines for the safe handling and storage of **allylcyclohexane** in a laboratory setting. Adherence to these protocols is crucial for minimizing risks associated with this chemical.

### Overview and Hazards

**Allylcyclohexane** (CAS No. 2114-42-3) is a flammable liquid and vapor that can be toxic if swallowed and may cause serious eye damage.<sup>[1][2]</sup> It is essential to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and working in a well-ventilated area.<sup>[2][3]</sup>

Primary Hazards:<sup>[1]</sup>

- Flammable liquid and vapor
- Toxic if swallowed
- May be fatal if swallowed and enters airways
- Causes serious eye damage

- May cause long-lasting harmful effects to aquatic life

## Quantitative Data

A summary of the key physical and chemical properties of **allylcyclohexane** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub>	[1][4]
Molecular Weight	124.22 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	148-149 °C at 760 mmHg	[5]
Density	0.803 g/mL at 25 °C	[5]
Flash Point	29 °C (84.2 °F)	[5]
Solubility	Sparingly soluble in water	[2]

## Experimental Protocols

### Protocol 1: General Handling of Allylcyclohexane

This protocol outlines the standard procedure for safely handling **allylcyclohexane** in a laboratory environment.

#### 1.1. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[3][5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber).[3]
- Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

### 1.2. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)

### 1.3. Handling Procedure:

- Before handling, ensure all ignition sources (open flames, hot surfaces, sparks) are removed from the area.[\[3\]](#)[\[6\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[2\]](#)[\[6\]](#)
- Use only non-sparking tools.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not inhale vapors or mists.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)

## Protocol 2: Storage of Allylcyclohexane

This protocol describes the requirements for the safe storage of **allylcyclohexane**.

### 2.1. Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[3\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)
- Store in a locked cabinet or designated flammable liquids storage area.[\[2\]](#)[\[3\]](#)

## 2.2. Incompatible Materials:

- Keep away from strong oxidizing agents.

## Protocol 3: Accidental Release Measures

This protocol details the steps to be taken in the event of an **allylcyclohexane** spill.

### 3.1. Small Spills:

- Remove all sources of ignition.[\[3\]](#)[\[6\]](#)
- Ensure adequate ventilation.[\[3\]](#)[\[6\]](#)
- Wear appropriate PPE as described in Protocol 1.1.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[\[3\]](#)[\[6\]](#)
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.[\[3\]](#)[\[6\]](#)

### 3.2. Large Spills:

- Evacuate the area immediately.
- Contact the appropriate emergency response team.
- Follow all institutional and local regulations for large chemical spills.

## Protocol 4: First-Aid Measures

This protocol provides immediate first-aid instructions in case of exposure to **allylcyclohexane**.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. If skin irritation persists, call a physician.[\[3\]](#)[\[6\]](#)

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][6]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. If vomiting occurs naturally, have the victim lean forward.[3]

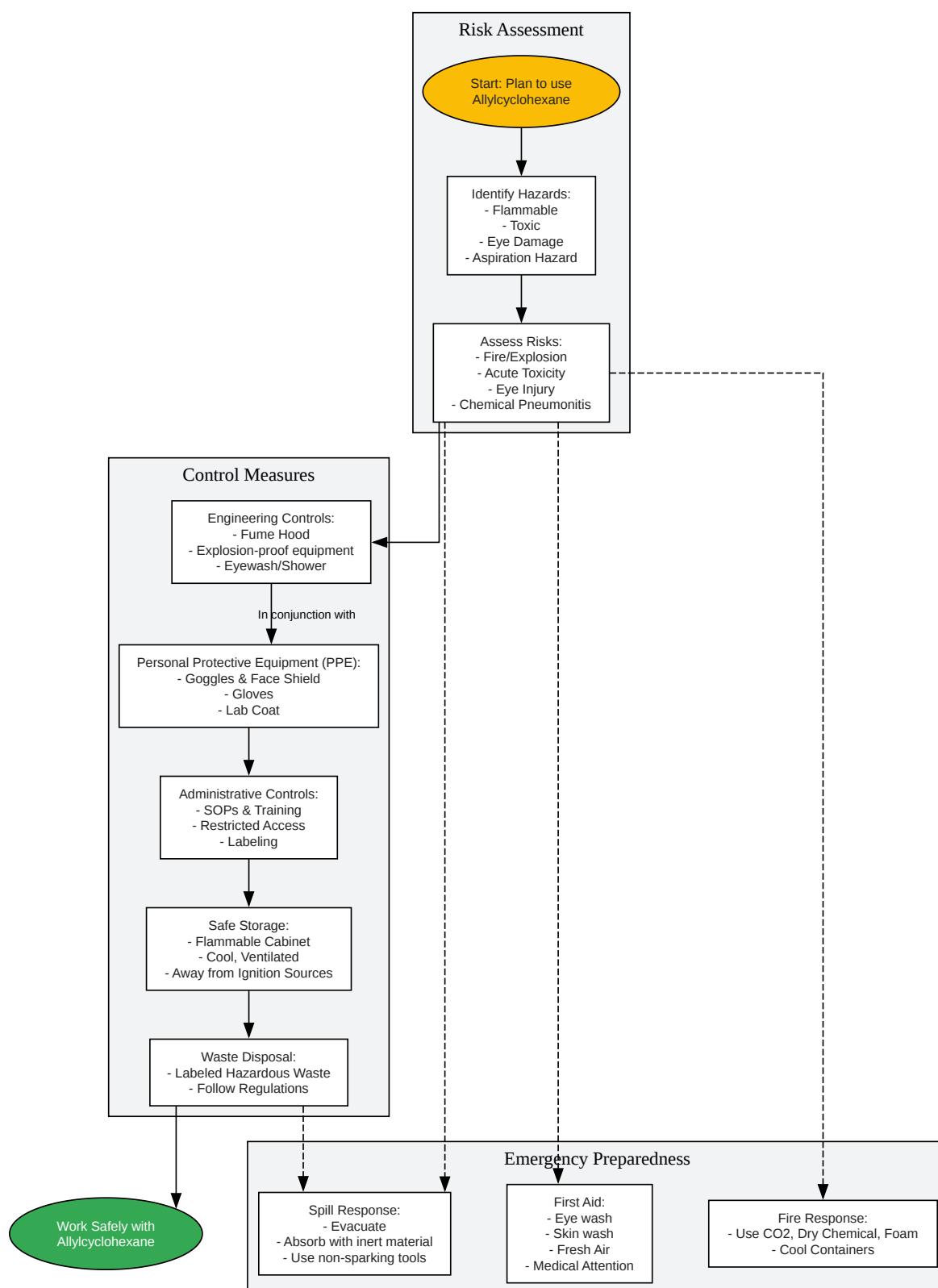
## Protocol 5: Fire-Fighting Measures

This protocol outlines the procedures for extinguishing fires involving **allylcyclohexane**.

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[3] Water spray can be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The vapors are heavier than air and may travel to a source of ignition and flash back.[3][6] Containers may explode when heated.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Visualizations

Below is a logical workflow for the risk assessment and control process when working with **allylcyclohexane**.



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Caption: Risk assessment and control workflow for **allylcyclohexane**.

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